

1,4,5,8-Naphthalenetetracarboxdiimide CAS number and synonyms

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Compound of Interest

Compound Name:	1,4,5,8-Naphthalenetetracarboxdiimide
Cat. No.:	B1584394

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An In-Depth Technical Guide to **1,4,5,8-Naphthalenetetracarboxdiimide**: A Core Building Block for Advanced Functional Materials

Introduction: Unveiling a Versatile Molecular Scaffold

1,4,5,8-Naphthalenetetracarboxdiimide (NDI) is a robust, planar, and highly conjugated organic compound that has emerged as a cornerstone in the development of advanced functional materials.^[1] Its inherent properties, stemming from an electron-deficient aromatic core, make it a premier n-type semiconductor and a versatile building block in fields ranging from organic electronics to supramolecular chemistry and medicinal research.^{[1][2]} This guide provides a comprehensive technical overview for researchers, scientists, and drug development professionals, delving into the synthesis, core scientific principles, and diverse applications of this remarkable molecule.

The compound is systematically identified by its CAS Number: 5690-24-4.^[1]

Due to its complex structure, it is known by several synonyms in scientific literature and chemical catalogs:

- Benzo[lmn][3]phenanthroline-1,3,6,8(2H,7H)-tetrone
- Naphthalene-1,8:4,5-tetracarboxydiimide^[4]

- 1,4,5,8-Naphthalenetetracarboxylic 1,8:4,5-diimide[4]
- NTCDI (as a common abbreviation)[1]

Core Physicochemical Properties

The fundamental properties of **1,4,5,8-Naphthalenetetracarboxdiimide** are summarized below, providing a quantitative basis for its application in various scientific domains.

Property	Value	Source
Molecular Formula	C ₁₄ H ₆ N ₂ O ₄	[5]
Molar Mass	266.21 g/mol	[1][6][5]
Appearance	Solid (typically powder or crystals)	
Melting Point	> 300 °C	[1]
SMILES	c1cc2c3c(ccc4c3c1C(=O)NC4=O)C(=O)NC2=O	[1][5]
InChI Key	BODUWJSFPLUDMP-UHFFFAOYSA-N	[1][5]

Synthesis and Characterization: From Precursor to Purified Compound

The synthesis of NDI derivatives is a well-established process, valued for its efficiency and modularity. The primary and most common synthetic pathway involves the condensation of a commercially available precursor, 1,4,5,8-Naphthalenetetracarboxylic dianhydride (NTCDA), with primary amines or other nitrogen-based nucleophiles.[2] This modularity allows for the straightforward introduction of various functional groups at the imide positions, enabling precise tuning of the molecule's electronic and physical properties.

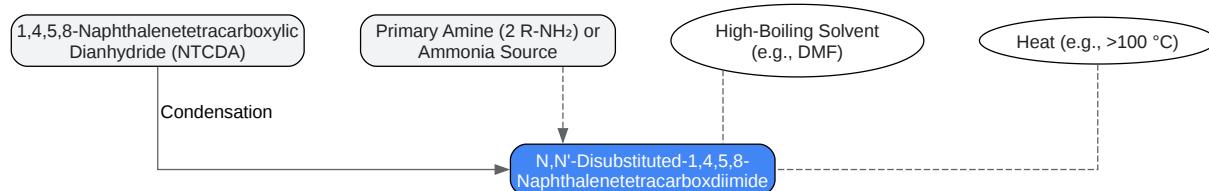
Causality in Synthesis Design

The choice of reactants and conditions is dictated by the desired outcome:

- Symmetrical vs. Unsymmetrical NDIs: Symmetrical NDIs are prepared in a one-step reaction by condensing NTCDA with two equivalents of a primary amine. For unsymmetrical NDIs, a two-step approach is necessary, first reacting NTCDA with one amine to form a monoimide-monoanhydride intermediate, which is then reacted with a different amine.[7]
- Solvent Choice: High-boiling point polar aprotic solvents, such as N,N-dimethylformamide (DMF), are frequently used. Their high boiling point allows the reaction to be conducted at elevated temperatures, which is necessary to drive the imidization reaction to completion, while their polar nature helps to solubilize the reactants.
- Inert Atmosphere: Reactions are often conducted under an inert atmosphere (e.g., argon) to prevent oxidation of the reactants and intermediates at high temperatures, ensuring higher purity and yield of the final product.

General Synthesis Workflow

The diagram below illustrates the fundamental transformation from the dianhydride precursor to the diimide product, the core reaction in NDI chemistry.



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Caption: General synthesis of NDI via condensation.

Experimental Protocol: Synthesis of a Symmetrical NDI Derivative

This protocol provides a self-validating system for synthesizing a generic *N,N'*-dialkyl-NDI.

- Reactant Preparation: In a round-bottom flask equipped with a condenser and a magnetic stirrer, suspend 1,4,5,8-naphthalenetetracarboxylic dianhydride (NTCDA) (1.0 eq) in dry DMF.
- Amine Addition: Add the desired primary amine (2.2 eq) to the suspension.
- Reaction Execution: Heat the reaction mixture to 110-150 °C under an argon atmosphere and stir vigorously for 4-12 hours.^[7] The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Product Isolation: After completion, cool the mixture to room temperature. Precipitate the product by pouring the reaction mixture into a non-solvent like water or dilute acid (e.g., 1N HCl).^[7]
- Purification: Collect the crude product by filtration, wash thoroughly with water and methanol to remove residual solvent and starting materials. Further purification can be achieved by column chromatography on silica gel or by recrystallization.^[7]
- Characterization: Confirm the structure and purity of the final product using standard analytical techniques such as ¹H NMR, IR spectroscopy, and mass spectrometry.^[7]

Core Scientific Principles and Properties

The utility of NDI stems from its unique combination of electronic, optical, and self-assembly characteristics.

- Electronic Properties: NDI is a canonical n-type (electron-transporting) organic semiconductor. Its electron-deficient nature is a direct consequence of the two electron-withdrawing imide groups attached to the naphthalene core. This creates a low-lying Lowest Unoccupied Molecular Orbital (LUMO), facilitating efficient electron injection and transport.^[8] The redox-active nature of NDI allows it to form stable radical anions.^[1]
- Optical Properties: Unsubstituted NDIs typically absorb ultraviolet radiation in the 200–400 nm range.^[7] However, the photophysical properties can be extensively tuned. Core-functionalization with electron-donating groups (e.g., amines, thiols) can shift the absorption and emission profiles into the visible and even near-infrared regions, a strategy widely used to create novel dyes and photosensitizers.^[2]

- **Supramolecular Assembly:** The planar structure and extensive π -system of the NDI core promote strong π - π stacking interactions. In the solid state, these interactions lead to the formation of ordered columnar structures that are essential for efficient intermolecular charge transport, a critical factor for high-performance electronic devices.[7] This tendency to self-assemble is also exploited in supramolecular chemistry to build complex, functional architectures.[1]
- **Thermal and Chemical Stability:** NDI derivatives are known for their high thermal stability and chemical robustness, often exhibiting high melting points and resistance to degradation.[7] This makes them suitable for fabrication processes that require heating and ensures the long-term operational stability of devices.

Key Applications in Research and Drug Development

The unique properties of NDI have led to its application in a wide array of advanced technologies and scientific research areas.

Organic Electronics

NDI is a workhorse material for n-channel organic semiconductors.[8]

- **Organic Field-Effect Transistors (OFETs):** NDI-based polymers and small molecules are widely used as the active layer in n-channel OFETs due to their excellent electron mobility.[8]
- **Organic Photovoltaics (OPVs):** In solar cells, NDIs function as electron-acceptor materials, paired with electron-donor polymers to create the bulk heterojunction required for charge separation and power generation.
- **Organic Light-Emitting Diodes (OLEDs):** The high electron affinity of NDIs makes them ideal for use as electron-transporting layers in OLEDs, improving device efficiency and stability.[9]

Supramolecular Chemistry and Sensing

The NDI core is a popular building block for creating host-guest systems and molecular sensors. Its ability to form charge-transfer complexes with electron-rich molecules is a key feature.[1] This interaction often results in a distinct color change or fluorescence quenching,

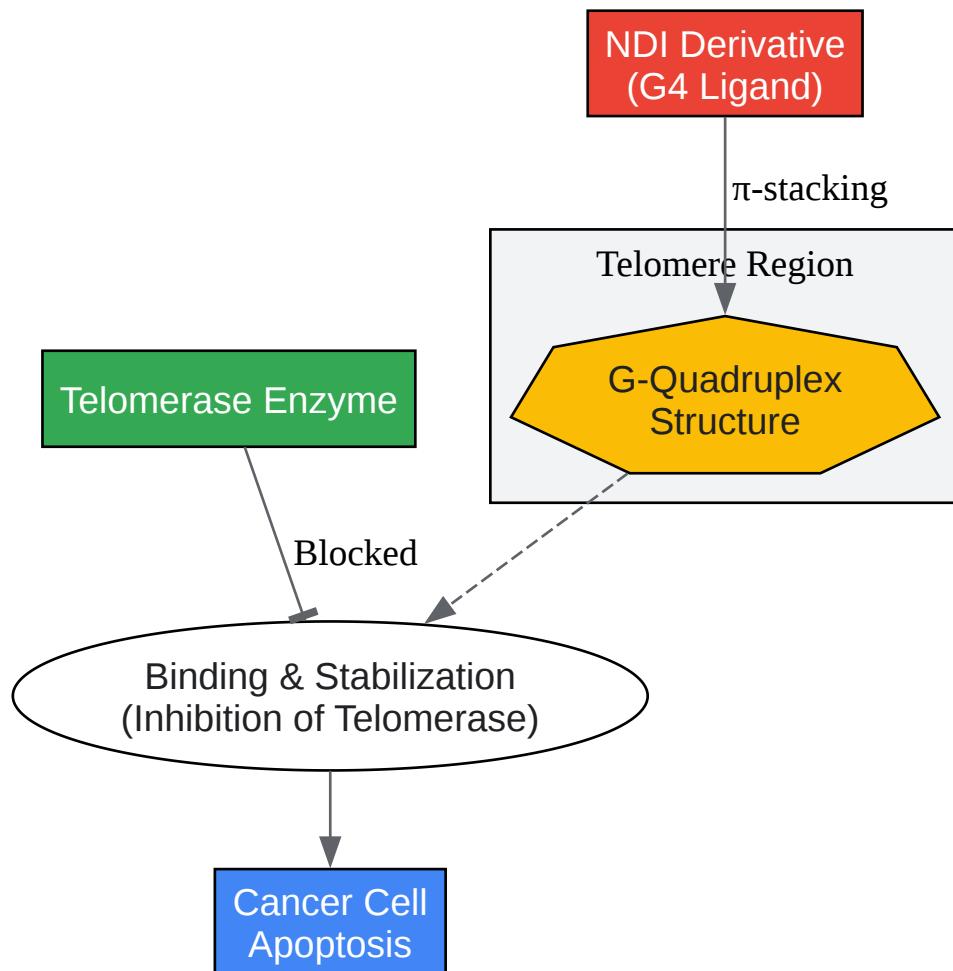
which can be used to detect the presence of specific analytes. This principle has been used to design sensors for aromatic systems and other guest molecules.[2][10]

Drug Development: Targeting G-Quadruplex DNA

A particularly promising application of NDI derivatives is in the field of oncology.

- Mechanism of Action: The planar, electron-deficient surface of the NDI core allows it to act as a DNA intercalator.[1] Specifically, NDI derivatives have shown a strong and selective affinity for G-quadruplex (G4) structures.[11] G4s are non-canonical, four-stranded DNA structures that are found in high concentrations in telomeres and the promoter regions of many oncogenes.
- Therapeutic Rationale: The stabilization of G-quadruplexes by NDI ligands can inhibit the activity of telomerase, an enzyme crucial for maintaining telomere length and enabling the immortal replication of cancer cells. By locking the G4 in a stable conformation, the NDI molecule acts as a roadblock for the cellular machinery, leading to cell cycle arrest and apoptosis in cancer cells.[11] NDI-based compounds have shown potent and selective anticancer activity in numerous cancer cell lines and have been investigated in in-vivo mouse xenograft models.[11]

The diagram below conceptualizes the interaction of an NDI derivative with a G-quadruplex structure.

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Caption: NDI derivative stabilizing a G-quadruplex.

Conclusion and Future Outlook

1,4,5,8-Naphthalenetetracarboxdiimide is far more than a simple organic molecule; it is a powerful and adaptable platform for innovation. Its robust synthesis, exceptional thermal and chemical stability, and tunable optoelectronic properties have cemented its role in high-performance organic electronics. Furthermore, its unique ability to selectively target and stabilize G-quadruplex DNA structures opens exciting avenues for the development of next-generation anticancer therapeutics. As researchers continue to explore novel core modifications and side-chain functionalizations, the scope of applications for the NDI scaffold is set to expand even further, promising breakthroughs in materials science, energy solutions, and medicine.

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